Preparation of Ropinirole Impurity B reference standard stock solution

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Compound of Interest

Compound Name:	*N-Desbispropyl-N-pentyl-2-methyl Ropinirole*
CAS No.:	*249622-60-4*
Cat. No.:	*B569611*

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Application Note: Preparation of Ropinirole Impurity B Reference Standard Stock Solution

Abstract & Scope

This protocol details the preparation of a primary stock solution for Ropinirole Impurity B (4-[2-[(2-methylpentyl)amino]ethyl]-1,3-dihydro-2H-indol-2-one), a critical process-related impurity and degradant monitored under ICH Q3A/Q3B guidelines.[1]

Accurate quantification of Impurity B is essential due to its structural similarity to the parent drug, Ropinirole, which complicates chromatographic separation. This guide addresses specific challenges including the molecule's lipophilicity, photosensitivity, and the necessity for precise potency corrections (salt-to-base).[1]

Chemical Profile & Critical Material Attributes (CMAs)

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Before initiating the protocol, the analyst must understand the physicochemical properties that dictate solvent selection and handling.

Property	Description	Technical Insight
Common Name	Ropinirole Impurity B (EP)	Also known as the "Isohexyl analog."[1]
Chemical Name	4-[2-[(2-methylpentyl)amino]ethyl]-1,3-dihydro-2H-indol-2-one	Note: Often supplied as the Hydrochloride (HCl) salt.[1][2] Verify CoA.
CAS Number	249622-60-4 (Base)	Ensure you track the CAS specific to the salt form if applicable.[1]
Molecular Weight	260.37 g/mol (Base) / 296.84 g/mol (HCl)	Critical: Use the MW on the specific vial for calculations.[1]
Solubility	Soluble in Methanol, DMSO, Acetonitrile.[1]	The 2-methylpentyl chain increases lipophilicity compared to Ropinirole.
Stability	Photosensitive; Hygroscopic.[1]	Indolone derivatives degrade under UV light.[1]

Protocol: Preparation of Stock Solution (1000 µg/mL)

Objective: Prepare 10.0 mL of Impurity B stock solution at a target concentration of 1000 µg/mL (free base basis).

Materials & Equipment

- Reference Standard: Ropinirole Impurity B (Certified Reference Material).[1][3]
- Solvent (Diluent): HPLC Grade Methanol (MeOH).[1]

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- Why Methanol? It offers high solubility for the amine structure, prevents precipitation during storage, and is compatible with typical Reversed-Phase (C18) mobile phases used for Ropinirole analysis.[1]

- Balance: Analytical Microbalance (readability 0.01 mg or better).
- Glassware: 10 mL Low-Actinic (Amber) Volumetric Flask (Class A).
- Safety: Fume hood, nitrile gloves, anti-static gun.[1]

Step-by-Step Methodology

Step 1: Environmental Control

- Ensure the balance is calibrated.[1]
- Use an anti-static gun on the weighing boat and the volumetric flask.[1]
  - Causality: Impurity standards are often lyophilized powders that carry static charge, leading to "flying powder" and weighing errors < 0.1 mg.[1]

Step 2: Weighing (The Differential Method)

- Do not transfer directly to the flask.[1]
- Weigh approximately 10 mg (adjusted for potency/salt) into a small weighing boat or glass weighing funnel.
- Record the exact mass (

).[1]
- Target Mass Calculation: If the standard is the HCl salt (MW 296.84) and you need 10 mg of Base (MW 260.37):

  [1]

Step 3: Quantitative Transfer

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- Transfer the solid into the 10 mL amber volumetric flask.
- Rinse the weighing boat 3 times with ~1 mL of Methanol, pouring the rinsate into the flask.
- Self-Validation: Inspect the boat under a light source to ensure 0% residue remains.[1]

Step 4: Dissolution

- Fill the flask to approximately 70% volume with Methanol.[1]
- Sonicate for 5 minutes. Maintain temperature < 25°C (use a water bath with ice if necessary).
- Causality: Sonication ensures the breakdown of crystal lattices that manual shaking cannot achieve, preventing "micro-precipitates" that cause drifting retention times.

Step 5: Final Dilution

- Allow the solution to equilibrate to room temperature (20-25°C).
  - Why? Methanol has a high coefficient of thermal expansion.[1] Filling a cold solution to the mark will result in under-filling once it warms up, leading to a higher-than-calculated concentration.[1]
- Dilute to volume with Methanol.[1] The meniscus bottom must touch the calibration line.[1]
- Invert the flask 10 times to mix.

Calculation Framework

To ensure scientific integrity, the concentration must be corrected for Purity (Potency), Water Content, Residual Solvents, and Salt Form.[1]

The Universal Formula

[1]

- W: Weight of standard (mg)
- P: Chemical Purity (as is, %) from CoA

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- %H2O: Water Content (from Karl Fischer, if not included in Purity)[1]
- %RS: Residual Solvents (%)
- V: Volume of flask (mL)
- MW Correction: Only apply if weighing a salt to quantify as a base.

Example Calculation

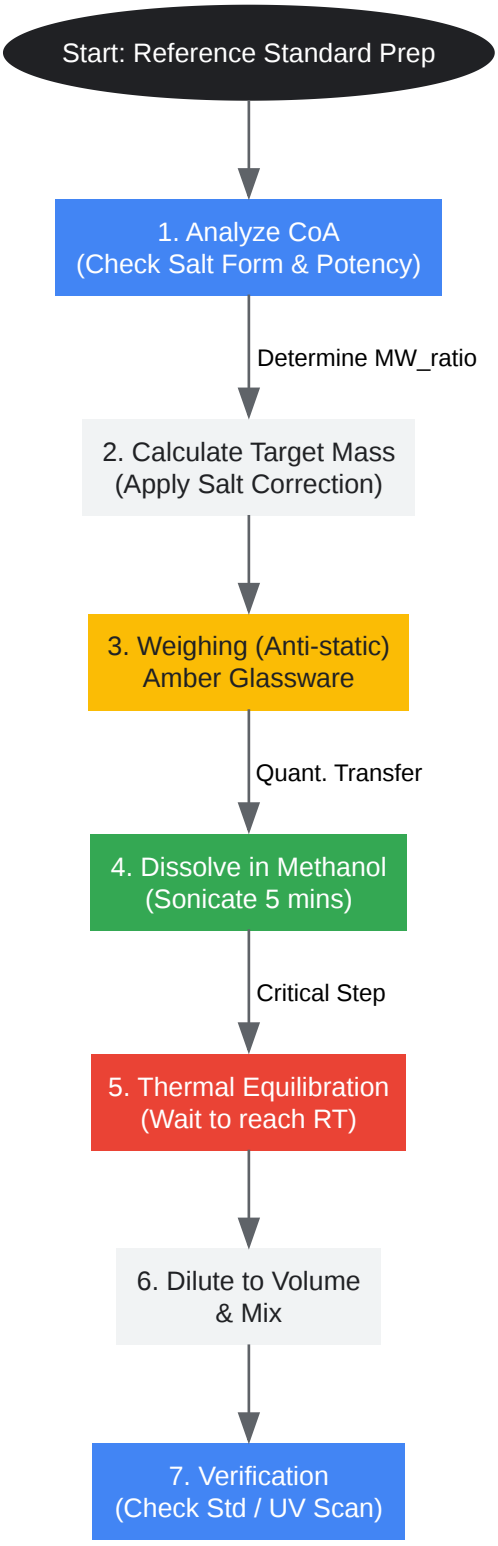
- Weighed: 11.50 mg of Ropinirole Impurity B HCl.[1]
- CoA Purity (as is): 99.5%.
- Water/Solvents: Negligible (already accounted for in "as is").
- Salt Factor:

  .[1]
- Volume: 10 mL.

Workflow Visualization

The following diagram illustrates the critical decision points and flow of the preparation protocol.

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Figure 1: Logical workflow for the preparation of Ropinirole Impurity B stock solution, emphasizing thermal equilibration and CoA analysis.

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Validation & Quality Control (Self-Validating System)

To guarantee the trustworthiness of the stock solution, perform a System Suitability Test (SST) before using the stock for critical analysis.[1]

- The "Check Standard" Method:
  - Prepare a second, independent stock solution (Stock B) using a separate weighing.
  - Dilute both Stock A and Stock B to 10 µg/mL.
  - Inject both into the HPLC.[1]
  - Acceptance Criteria: The response factor (Area/Concentration) ratio between Stock A and Stock B must be between 0.98 and 1.02.[1]
- UV Spectral Confirmation:
  - Inject the stock into an HPLC-PDA (Photo Diode Array).[1]
  - Compare the UV spectrum (200-400 nm) against the library spectrum of Ropinirole.[1]
  - Insight: Impurity B has an indolone core similar to Ropinirole but lacks the propyl group symmetry; spectra should be highly similar but distinguishable by retention time.[1]

Storage & Stability

- Container: Amber glass vials with PTFE-lined caps (minimize headspace).
- Temperature: -20°C (Freezer).
- Shelf Life: 1 Month (if validated).
- Re-use: Thaw completely and vortex before use.[1] Do not refreeze more than 3 times.

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